

Technical Deep Dive: 2-(Hydroxymethyl)benzohydrazide

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)benzohydrazide

CAS No.: 51707-35-8

Cat. No.: B1296696

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Physicochemical Characterization & Synthetic Utility

Executive Summary

2-(Hydroxymethyl)benzohydrazide (CAS: 51707-35-8) is a metastable intermediate formed by the hydrazinolysis of phthalide. In drug development, it serves as a versatile "open-chain" scaffold for constructing fused heterocyclic systems (e.g., phthalazinones) and as a cleavable linker in antibody-drug conjugates (ADCs).

Accurate characterization of this compound is challenging due to its propensity to undergo dehydrative cyclization. The melting point (MP) is the primary indicator of synthetic success: a sharp melt in the 136–137 °C range confirms the isolation of the pure open-chain hydrazide, whereas higher melting points indicate contamination with or conversion to the cyclic 1(2H)-phthalazinone.

Chemical Identity & Structure

Attribute	Detail
IUPAC Name	2-(Hydroxymethyl)benzohydrazide
Common Synonyms	2-Hydroxymethylbenzoic acid hydrazide; o-Hydroxymethylbenzohydrazide
CAS Number	51707-35-8 (Note: distinct from Thidiazuron, CAS 51707-55-2)
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂
Molecular Weight	166.18 g/mol
SMILES	<chem>O=C(NN)C1=CC=CC=C1CO</chem>
Structural Class	ortho-Substituted Aryl Hydrazide

Physicochemical Properties: The Melting Point Criticality

The melting point of **2-(Hydroxymethyl)benzohydrazide** is not merely a physical constant but a diagnostic tool for reaction monitoring.

Melting Point Data

Compound Form	Melting Point (°C)	Interpretation
Target: 2-(Hydroxymethyl)benzohydrazide	136.0 – 137.0 °C	Pure Open-Chain Intermediate. Indicates successful ring opening of phthalide without subsequent cyclization [1].
Impurity A: 1(2H)-Phthalazinone	183 – 184 °C	Cyclic Byproduct. Result of thermodynamic equilibration (loss of H ₂ O).
Impurity B: Phthalhydrazide	> 340 °C	Oxidation/Anhydride Product. Result of reaction with phthalic anhydride, not phthalide.

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Technical Insight: If your sample melts above 140 °C or exhibits a broad range (e.g., 130–160 °C), the compound has likely undergone partial cyclization during drying or recrystallization.

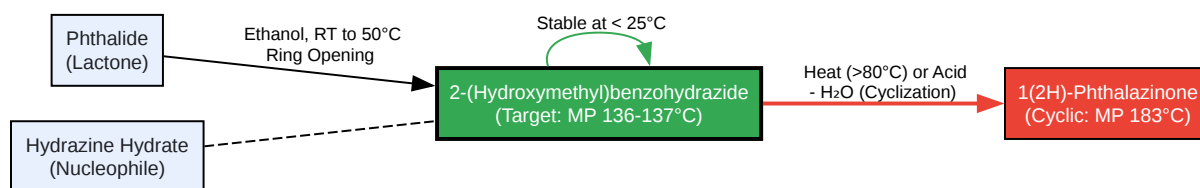
Solubility Profile

- High Solubility: DMSO, DMF, Methanol, Ethanol (warm).[1]
- Moderate Solubility: Acetone, Ethyl Acetate.[1]
- Low Solubility: Water (cold), Hexane, Diethyl Ether.

Synthesis & Reaction Engineering

The synthesis relies on the nucleophilic attack of hydrazine on the lactone ring of phthalide. The key to isolating the target is kinetic control.

Reaction Pathway Diagram



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Figure 1: Reaction pathway demonstrating the kinetic isolation of the target versus the thermodynamic cyclic product.

Optimized Experimental Protocol

Objective: Synthesize and isolate pure **2-(Hydroxymethyl)benzohydrazide** (CAS 51707-35-8).

Reagents:

- Phthalide (1.0 eq)[2]
- Hydrazine Hydrate (3.0 eq, 64% or 80% solution)
- Absolute Ethanol (Solvent)

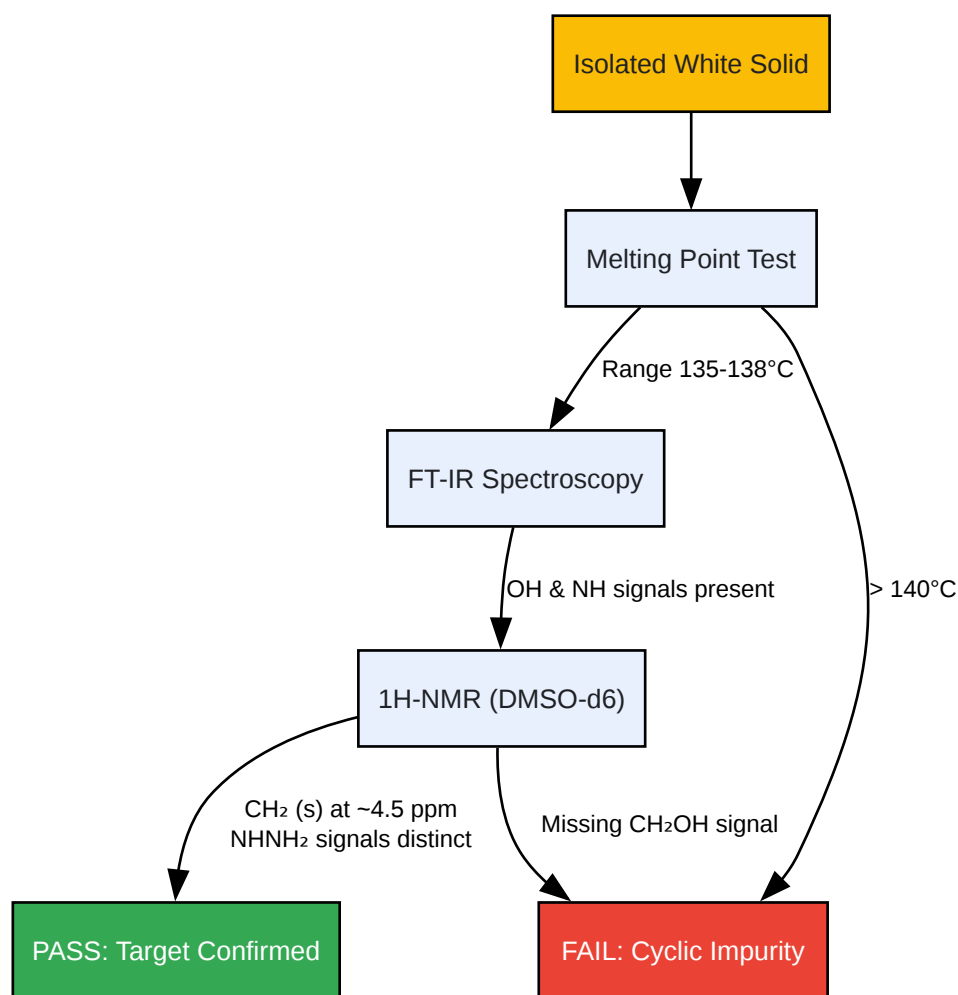
Step-by-Step Methodology:

- **Dissolution:** Dissolve 10.0 g of phthalide in 50 mL of absolute ethanol in a round-bottom flask. Ensure complete dissolution; mild warming (30–40 °C) is permissible.
- **Nucleophilic Addition:** Add hydrazine hydrate dropwise over 10 minutes while stirring. Crucial: Maintain temperature below 50 °C to prevent premature cyclization.
- **Reaction:** Stir the mixture at room temperature (20–25 °C) for 4–6 hours. A white precipitate typically begins to form after 1 hour.
- **Monitoring:** Check reaction progress via TLC (Ethyl Acetate:Hexane 3:1). The target spot will be more polar (lower R_f) than phthalide.
- **Isolation:** Cool the mixture to 0–4 °C in an ice bath for 30 minutes to maximize precipitation.
- **Filtration:** Filter the white solid under vacuum. Wash the cake with cold ethanol (2 x 10 mL) followed by cold diethyl ether (2 x 10 mL) to remove excess hydrazine.
- **Drying:** Dry under high vacuum at room temperature. Do not use a hot oven (>60 °C), as this will drive the dehydration reaction to form phthalazinone.

Yield Expectation: 80–90%. Target MP: 136.5 °C [1].

Analytical Characterization Workflow

To validate the identity of the synthesized compound, follow this logic flow.



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Figure 2: Analytical decision tree for validating **2-(Hydroxymethyl)benzohydrazide**.

Spectroscopic Signatures

- $^1\text{H-NMR}$ (DMSO-d_6):
 - δ 4.5–4.7 ppm (Singlet/Doublet, 2H): Characteristic benzylic methylene ($-\text{CH}_2\text{-OH}$). This signal disappears upon cyclization.
 - δ 5.1–5.3 ppm (Triplet/Broad, 1H): Hydroxyl proton ($-\text{OH}$).
 - δ 9.0–9.5 ppm (Broad, 3H): Hydrazide protons ($-\text{CONHNH}_2$).
- FT-IR (ATR):

- 3300–3450 cm^{-1} : Broad O-H and N-H stretching (strong H-bonding).
- 1640–1660 cm^{-1} : Amide I carbonyl (C=O) stretch. Note: The cyclic phthalazinone shows a C=N stretch and a different carbonyl environment.

Applications in Drug Discovery

- Linker Chemistry: The hydroxymethyl group provides a handle for conjugation (e.g., esterification) while the hydrazide moiety can form hydrazones with ketone-bearing payloads. This is utilized in pH-sensitive drug release systems.
- Heterocyclic Scaffold: It serves as a precursor for 4-substituted phthalazines, which are pharmacophores in PARP inhibitors (e.g., Olaparib analogs) and PDE inhibitors.
- Peptide Purification: As described in patent literature, it acts as a cleavable linker for solid-phase peptide synthesis, allowing release under mild oxidative or hydrolytic conditions [1].

References

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 - Confirms the melting point of the open-chain intermedi
- Ghahremanzadeh, R., et al. (2010). Efficient synthesis of phthalazine derivatives. Journal of the Iranian Chemical Society, 7, 951–956.
- AK Scientific. (2024). Safety Data Sheet: **2-(Hydroxymethyl)benzohydrazide**.
 - Verifies CAS 51707-35-8 identity.
- BLD Pharm. (2024). Product Analysis: **2-(Hydroxymethyl)benzohydrazide**.
 - Confirms structure and commercial availability.

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Sources

- [1. Thidiazuron | C₉H₈N₄OS | CID 40087 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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